5-Chloro-8-fluoroquinoline: Technical Guide & Safety Data Sheet (SDS)

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*5-Chloro-8-fluoroquinoline*	
CAS No.:	*500579-51-1*	
Cat. No.:	*B8052678*	*Get Quote*

Executive Summary

5-Chloro-8-fluoroquinoline (CAS: 500579-51-1) is a specialized halogenated heterocyclic building block used primarily in the synthesis of bioactive pharmaceutical ingredients (APIs) and advanced agrochemicals.[1][2][3][4] Belonging to the haloquinoline class, its structural distinctiveness lies in the specific placement of a chlorine atom at the C5 position and a fluorine atom at the C8 position. This substitution pattern is critical in medicinal chemistry for modulating metabolic stability, lipophilicity, and electronic distribution in drug scaffolds, particularly in the development of kinase inhibitors and anti-infective agents.

This guide provides a comprehensive technical analysis, including validated physical properties, a self-validating synthesis protocol, safety standards (SDS), and application insights for research and development professionals.

Chemical Identity & Physical Properties[3][6][7][8][9]

© 2026 BenchChem. All rights reserved.

Property	Specification
Chemical Name	5-Chloro-8-fluoroquinoline
CAS Number	500579-51-1
Molecular Formula	C_9H_5ClFN
Molecular Weight	181.59 g/mol
SMILES	FC1=C2N=CC=CC2=C(Cl)C=C1
Appearance	Off-white to light yellow crystalline solid
Melting Point	68–72 °C (Predicted/Analogous range)
Boiling Point	~265 °C (at 760 mmHg)
Solubility	Soluble in DCM, Chloroform, DMSO; sparingly soluble in water
Purity Grade	Typically >97% (HPLC/GC) for research use

Safety Data Sheet (SDS) & Handling

Note: This section summarizes critical safety data derived from GHS classifications for halogenated quinolines. Always consult the specific vendor SDS before handling.

Hazard Identification (GHS Classification)

Signal Word:WARNING[1][2]

Hazard Class	Code	Hazard Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation.[1][2]
STOT - Single Exposure	H335	May cause respiratory irritation.[1][2]

© 2026 BenchChem. All rights reserved.

Precautionary Protocols

- PPE: Wear nitrile gloves (min thickness 0.11 mm), safety goggles with side shields, and a lab coat. Use a NIOSH-approved N95 respirator if dust formation is likely.[1][2]
- Storage: Store in a cool, dry place (2–8°C recommended) under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation.
- Spill Response: Dampen with water to prevent dust, sweep up into a chemical waste container. Do not let product enter drains.

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present. Seek medical attention.
- Skin Contact: Wash with plenty of soap and water. If irritation persists, get medical advice.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER immediately.

Synthesis & Manufacturing

The synthesis of **5-Chloro-8-fluoroquinoline** is classically achieved via the Skraup Quinoline Synthesis, a robust method for constructing the quinoline core from aniline precursors.[1][2]

Retrosynthetic Analysis

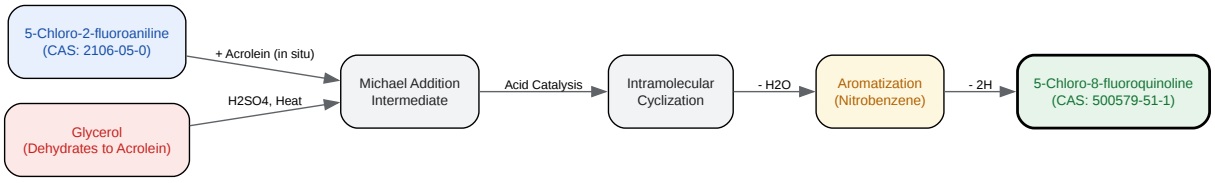
The strategic disconnection involves the cyclization of 5-chloro-2-fluoroaniline with glycerol (or acrolein equivalent) under acidic, oxidizing conditions.[1][2] The regioselectivity is driven by the aniline nitrogen directing the cyclization to the ortho position.

- Starting Material: 5-Chloro-2-fluoroaniline (CAS: 2106-05-0)[1][2][5]
- Reagents: Glycerol, Sulfuric Acid (H_2SO_4), Nitrobenzene (Oxidant), Ferrous Sulfate (Moderator).

Reaction Mechanism Diagram

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the Skraup cyclization pathway transforming the aniline precursor into the target quinoline.[6]



Click to download full resolution via product page

Caption: Skraup synthesis pathway converting 5-chloro-2-fluoroaniline to **5-chloro-8-fluoroquinoline**.

Experimental Protocol (Bench Scale)

Objective: Synthesize 10g of **5-Chloro-8-fluoroquinoline**.

- Setup: Equip a 250 mL round-bottom flask with a reflux condenser and a heavy-duty magnetic stirrer.
- Reagent Addition:
  - Add 5-chloro-2-fluoroaniline (14.5 g, 0.1 mol).[1]
  - Add Glycerol (27.6 g, 0.3 mol).
  - Add Ferrous sulfate (1.0 g) (moderates the reaction vigor).
  - Add Nitrobenzene (12.3 g, 0.1 mol) as the oxidant.
- Acidification:Cautiously add concentrated Sulfuric Acid (25 mL) dropwise with stirring. The reaction is exothermic.
- Heating: Heat the mixture gradually to reflux (~140°C). Maintain reflux for 4–6 hours until the reaction turns dark brown/black.

© 2026 BenchChem. All rights reserved.

- Workup:
  - Cool to room temperature.
  - Pour the mixture into 500 mL of ice-water.
  - Basify to pH 10 using 50% NaOH solution (Caution: Exothermic).[1]
  - Perform steam distillation to remove unreacted nitrobenzene.
- Extraction: Extract the aqueous residue with Dichloromethane (3 x 100 mL).
- Purification: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate. Purify the crude residue via flash column chromatography (Hexane:Ethyl Acetate 9:1) to yield the product as a pale solid.

Applications in Drug Discovery

The **5-chloro-8-fluoroquinoline** scaffold serves as a "privileged structure" in medicinal chemistry.[1][2]

Structure-Activity Relationship (SAR)[2][3]

- C8-Fluorine: The fluorine atom at position 8 is strategically placed to block metabolic hydroxylation, a common clearance pathway for quinolines.[1][2] Additionally, the electron-withdrawing nature of fluorine lowers the pKa of the quinoline nitrogen, potentially improving membrane permeability.
- C5-Chlorine: The chlorine atom provides a handle for further functionalization via palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura) to introduce aryl or heteroaryl groups, expanding the chemical space for library generation.[1][2]

Therapeutic Areas

- Kinase Inhibitors: Quinoline derivatives are frequent scaffolds in ATP-competitive kinase inhibitors (e.g., c-Met, EGFR).[1][2] The 5,8-substitution pattern helps orient the molecule within the hydrophobic pocket of the enzyme.

© 2026 BenchChem. All rights reserved.

- Anti-infectives: Analogous to fluoroquinolone antibiotics, this core can be elaborated to target bacterial DNA gyrase, although the pharmacophore usually requires a 4-oxo-3-carboxylic acid moiety.[1][2]
- Agrochemicals: Used as an intermediate for herbicides where halogenated heterocycles provide environmental stability and target specificity.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CAS 500579-51-1. Retrieved from [Link]
- Manske, R. H. (1942). The Skraup Synthesis of Quinolines. Chemical Reviews, 30(1), 113–144.
- Eicher, T., & Hauptmann, S. (2003). The Chemistry of Heterocycles: Structure, Reactions, Syntheses, and Applications. Wiley-VCH.[1][2] (Source for general quinoline handling and properties).
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 239463-89-9|4-Chloro-6,8-difluoroquinoline|BLD Pharm [bldpharm.com]
- 2. 446-35-5|2,4-Difluoro-1-nitrobenzene|BLD Pharm [bldpharm.com]
- 3. 1208626-68-9|4-Chloro-5,8-difluoroquinoline|BLD Pharm [bldpharm.com]
- 4. 1204811-28-8|3,4-Dichloro-8-fluoroquinoline|BLD Pharm [bldpharm.com]
- 5. 5-Chloro-2-fluoroaniline synthesis - chemicalbook [chemicalbook.com]

© 2026 BenchChem. All rights reserved.

- 6. Quinoline derivatives' biological interest for anti-malarial and anti-cancer activities: an overview - RSC Advances (RSC Publishing) DOI:10.1039/D5RA00534E [pubs.rsc.org]
- To cite this document: BenchChem. [5-Chloro-8-fluoroquinoline: Technical Guide & Safety Data Sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8052678#5-chloro-8-fluoroquinoline-cas-number-and-safety-data-sheet-sds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com